

Application Notes and Protocols: Triallyl Cyanurate in Peroxide Crosslinking of Polyethylene

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Compound of Interest

Compound Name: *Triallyl cyanurate*

Cat. No.: *B085880*

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Introduction

Crosslinked polyethylene (XLPE) is a thermosetting polymer with enhanced mechanical, thermal, and chemical resistance properties compared to standard polyethylene.[1][2][3][4] This improvement is achieved by forming a three-dimensional network structure through chemical or physical crosslinking methods.[1][2] Peroxide-initiated crosslinking is a widely used chemical method where organic peroxides decompose at elevated temperatures to generate free radicals, which in turn create carbon-carbon bonds between polyethylene chains.[2][5]

Triallyl cyanurate (TAC) is a highly effective co-agent or crosslinking promoter used in conjunction with peroxides to enhance the efficiency and properties of crosslinked polyethylene.[6] The addition of TAC allows for a reduction in the required peroxide concentration to achieve a specific gel content, leading to a more cost-effective process and potentially reducing unwanted side reactions.[6] This document provides detailed application notes, experimental protocols, and data on the use of **triallyl cyanurate** in the peroxide crosslinking of polyethylene.

Mechanism of Action

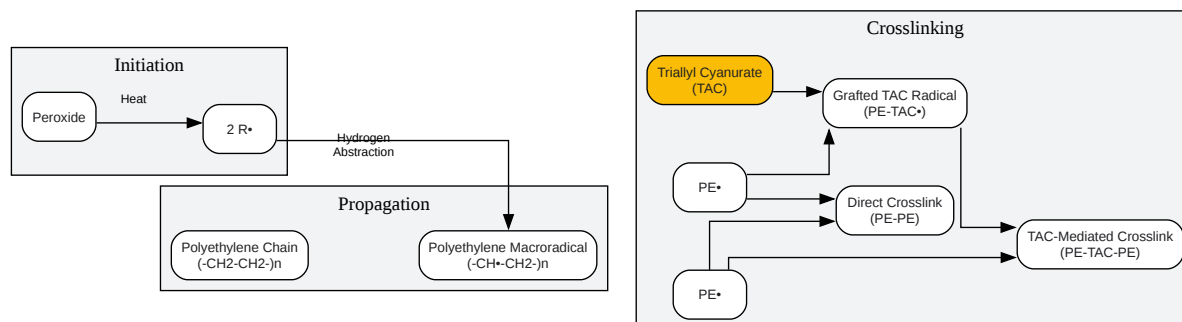
The peroxide crosslinking of polyethylene in the presence of **triallyl cyanurate** involves a multi-step radical mechanism:

- Initiation: The process begins with the thermal decomposition of the organic peroxide (e.g., Dicumyl Peroxide, DCP) into highly reactive free radicals.[2]
- Hydrogen Abstraction: These primary radicals abstract hydrogen atoms from the polyethylene backbone, creating polyethylene macroradicals (PE•).
- Crosslinking:
 - Direct C-C Bonds: Two polyethylene macroradicals can combine directly to form a crosslink.
 - Role of TAC: **Triallyl cyanurate**, with its three reactive allyl groups, readily reacts with the polyethylene macroradicals. This reaction grafts the TAC molecule onto the polyethylene chain, introducing additional reactive sites. The remaining allyl groups on the grafted TAC can then react with other polyethylene macroradicals, forming a more complex and densely crosslinked network.[7] This process significantly increases the crosslinking efficiency.[6] TAC can also undergo self-polymerization to a limited extent, forming small polymer chains that can be incorporated into the polyethylene network.[8]

The presence of TAC not only accelerates the crosslinking process but also leads to a higher crosslink density compared to using peroxide alone for the same concentration.[6]

Visualizing the Reaction Pathway

The following diagram illustrates the key steps in the peroxide crosslinking of polyethylene with the aid of **triallyl cyanurate**.



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Caption: Peroxide crosslinking of polyethylene with TAC.

Experimental Protocols

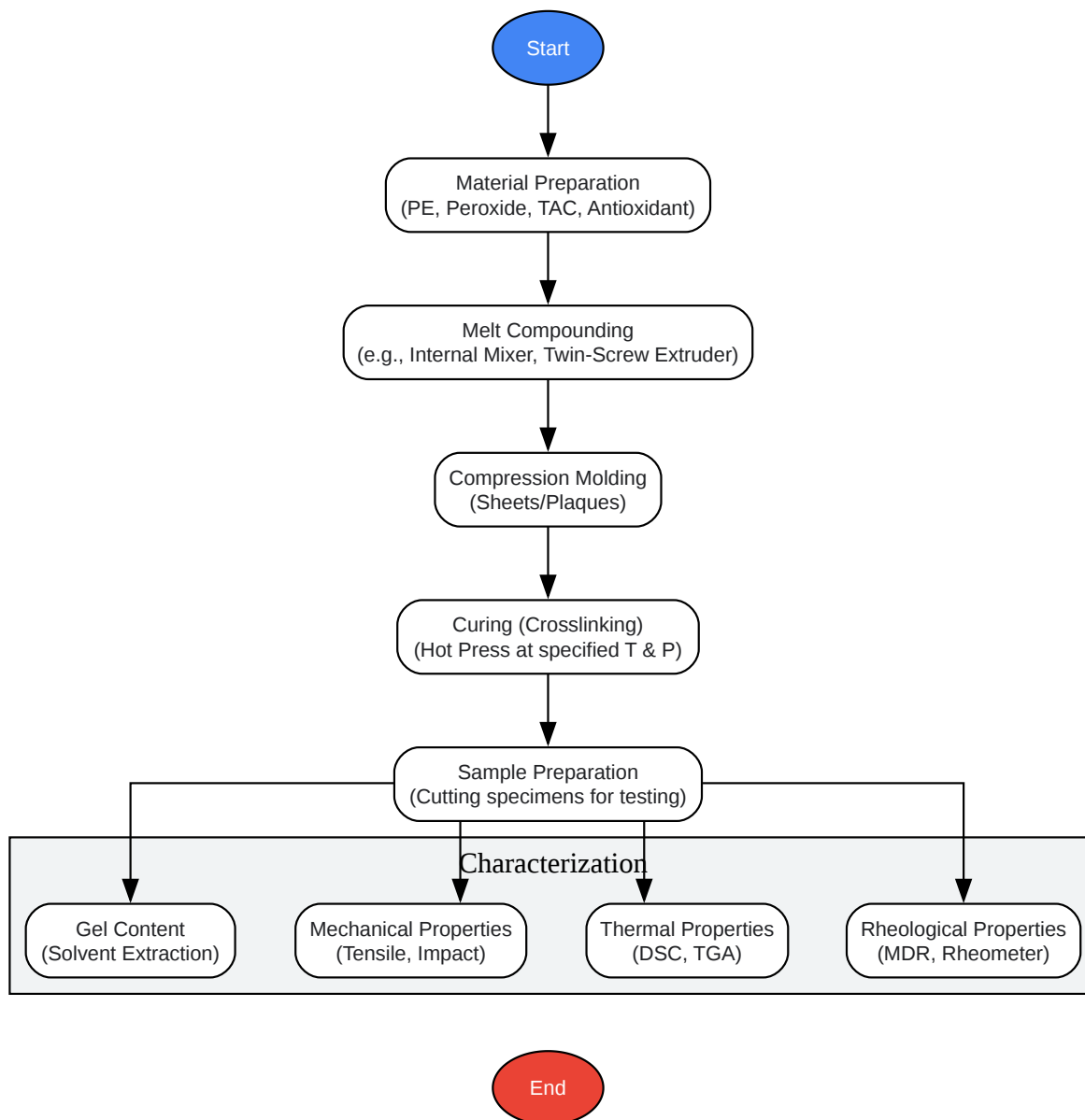
This section outlines a general protocol for the preparation and characterization of TAC-crosslinked polyethylene.

Materials

- Polyethylene (specify grade, e.g., Low-Density Polyethylene - LDPE, High-Density Polyethylene - HDPE)
- Organic Peroxide (e.g., Dicumyl Peroxide - DCP)
- **Triallyl Cyanurate (TAC)**
- Antioxidant (e.g., Irganox 1010)
- Xylene (for gel content determination)

Experimental Workflow

The following diagram outlines the typical workflow for preparing and testing TAC-crosslinked PE samples.



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Caption: Experimental workflow for TAC-crosslinked PE.

Procedure

- Compounding:
 - Dry the polyethylene resin to remove any moisture.
 - Pre-mix the polyethylene, peroxide, **triallyl cyanurate**, and antioxidant in the desired ratios (see data tables for examples).
 - Melt-compound the mixture using an internal mixer (e.g., Brabender) or a twin-screw extruder. A typical processing temperature is 120-140°C to ensure melting and homogenous mixing without initiating significant crosslinking.[\[5\]](#)
- Compression Molding and Curing:
 - Place the compounded material into a mold of desired dimensions.
 - Preheat the mold in a compression molding press to the curing temperature (typically 170-190°C).[\[9\]](#)
 - Apply pressure (e.g., 10-15 MPa) for a specified curing time (e.g., 10-20 minutes) to allow for complete crosslinking.
 - Cool the mold under pressure to solidify the crosslinked polyethylene sheet.
- Characterization:
 - Gel Content (Degree of Crosslinking):
 - Cut a sample of known weight (W_i).
 - Place the sample in a wire mesh cage and immerse it in boiling xylene for 24 hours to dissolve the un-crosslinked (sol) fraction.
 - Remove the sample and dry it in a vacuum oven until a constant weight (W_f) is achieved.

- Calculate the gel content using the formula: $\text{Gel Content (\%)} = (W_f / W_i) * 100$.
- Mechanical Testing:
 - Prepare dumbbell-shaped specimens from the cured sheets according to standard test methods (e.g., ASTM D638 for tensile properties, ASTM D256 for Izod impact strength).
 - Conduct tensile tests to determine tensile strength, elongation at break, and modulus.
 - Perform impact tests to evaluate the material's toughness.
- Thermal Analysis:
 - Use Differential Scanning Calorimetry (DSC) to determine the melting temperature (T_m) and crystallinity. Crosslinking typically reduces crystallinity.[\[10\]](#)
 - Employ Thermogravimetric Analysis (TGA) to assess the thermal stability of the crosslinked polyethylene.
- Rheological Analysis:
 - Utilize a Moving Die Rheometer (MDR) or a rotational rheometer to monitor the crosslinking process (cure characteristics). This provides information on scorch time (time to onset of crosslinking) and cure rate.[\[11\]](#)

Data Presentation

The following tables summarize typical quantitative data on the effect of **triallyl cyanurate** on the properties of peroxide-crosslinked polyethylene.

Table 1: Effect of TAC on Gel Content and Mechanical Properties of LDPE

Formulation	DCP (phr)	TAC (phr)	Gel Content (%)	Tensile Strength (MPa)	Elongation at Break (%)
Control	2.0	0.0	75	18	350
TAC-0.5	1.5	0.5	80	19	320
TAC-1.0	1.5	1.0	88	20	280
TAC-1.5	1.5	1.5	92	21	250

*phr: parts per hundred resin

Note: The addition of TAC allows for a reduction in DCP while achieving a higher gel content. Tensile strength generally increases with TAC concentration, while elongation at break decreases due to the more rigid network structure.

Table 2: Effect of Crosslinking on Thermal Properties of HDPE

Property	Neat HDPE	Crosslinked HDPE (with Peroxide and TAC)
Melting Temperature (°C)	131.9	128.6[10]
Crystallization Temperature (°C)	114.5	109.2[10]
Degree of Crystallinity (%)	62.7	45.8[10]
Heat Deformation Temperature (°C)	~65	80.1[12]

Note: Crosslinking disrupts the crystalline structure, leading to a decrease in melting temperature, crystallization temperature, and overall crystallinity.[10] However, the formation of the crosslinked network significantly improves the heat deformation temperature.[12]

Table 3: Rheological Properties of Crosslinked Polyethylene

Property	Description	Typical Trend with Increased Crosslinking
Storage Modulus (G')	Represents the elastic response of the material.	Increases[13]
Loss Modulus (G'')	Represents the viscous response of the material.	Initially increases, then may decrease at higher crosslink densities.
Complex Viscosity (η^*)	Measure of the material's resistance to flow.	Increases
Scorch Time	Time before the onset of significant crosslinking.	Can be influenced by the type of peroxide and co-agent.

Note: As the crosslink density increases, the material becomes more solid-like, leading to an increase in the storage modulus and complex viscosity.[13]

Conclusion

Triallyl cyanurate is a valuable co-agent in the peroxide crosslinking of polyethylene, offering several advantages:

- **Increased Crosslinking Efficiency:** Allows for achieving a desired degree of crosslinking with lower peroxide concentrations.[6]
- **Enhanced Mechanical Properties:** Improves tensile strength and hardness.[14]
- **Improved Thermal Resistance:** Increases the service temperature of the polyethylene.[3][15]

The optimal concentrations of peroxide and TAC will depend on the specific grade of polyethylene and the desired final properties of the crosslinked material. The experimental protocols and data presented here provide a foundation for researchers and scientists to develop and optimize crosslinked polyethylene formulations for a wide range of applications.

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